

# In-Depth Technical Guide: Methyl 2-methyl-6-nitrobenzoate (CAS 61940-22-5)

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Methyl 2-methyl-6-nitrobenzoate

Cat. No.: B042663

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Methyl 2-methyl-6-nitrobenzoate**, with the CAS number 61940-22-5, is a nitroaromatic compound with emerging interest in the fields of organic synthesis and medicinal chemistry. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and derivatization, and an exploration of its potential applications, particularly in cancer research. The document summarizes key quantitative data in structured tables and visualizes essential workflows and potential mechanisms of action using Graphviz diagrams to facilitate a deeper understanding for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

**Methyl 2-methyl-6-nitrobenzoate** is a solid at room temperature. Its chemical structure and key physicochemical properties are summarized below.

Property	Value	Reference
CAS Number	61940-22-5	[1]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>4</sub>	[1]
Molecular Weight	195.17 g/mol	[1]
IUPAC Name	methyl 2-methyl-6-nitrobenzoate	[1]
Boiling Point	283.4 °C	
Physical Form	Solid	
Purity	Typically >97%	

## Spectroscopic Data

The structural characterization of **Methyl 2-methyl-6-nitrobenzoate** is supported by various spectroscopic techniques.

Spectroscopic Data	Details
Mass Spectrometry (GC-MS)	Key m/z peaks at 163 and 164.
Infrared (IR) Spectroscopy	Vapor phase IR spectra are available for characterization of functional groups.
$^1\text{H}$ NMR	While specific spectra for this compound are not readily available in public databases, the expected proton NMR would show signals for the aromatic protons, the methyl ester protons, and the methyl group protons on the benzene ring.
$^{13}\text{C}$ NMR	Similarly, the carbon NMR would display distinct peaks for the carbonyl carbon of the ester, the aromatic carbons, the methyl ester carbon, and the methyl group carbon. A study on substituted methyl benzoates provides insights into the expected chemical shifts. <a href="#">[2]</a>

## Experimental Protocols

### Synthesis of Methyl 2-methyl-6-nitrobenzoate

The synthesis of **Methyl 2-methyl-6-nitrobenzoate** is typically achieved through a two-step process: the nitration of a suitable precursor to form 2-methyl-6-nitrobenzoic acid, followed by the esterification of the carboxylic acid.

#### Step 1: Synthesis of 2-methyl-6-nitrobenzoic acid

A common method for the synthesis of the precursor, 2-methyl-6-nitrobenzoic acid, involves the oxidation of 3-nitro-o-xylene.

- Reaction: Oxidation of 3-nitro-o-xylene using an oxidizing agent such as nitric acid.
- Procedure: A detailed procedure is outlined in patent CN111718264A, which describes the co-production of 2-methyl-6-nitrobenzoic acid and 3-nitro-2-methylbenzoic acid from 3-nitro-o-xylene. The process involves reacting 3-nitro-o-xylene with dilute nitric acid under elevated

temperature and pressure with oxygen as an oxidant. The resulting crude product is then purified.

#### Step 2: Esterification of 2-methyl-6-nitrobenzoic acid

The carboxylic acid is then converted to its methyl ester.

- Reaction: Fischer esterification of 2-methyl-6-nitrobenzoic acid with methanol in the presence of an acid catalyst.
- Procedure: While a specific detailed protocol for this exact substrate is not widely published, a general and effective method is the Shiina macrolactonization, which can also be applied for esterification. This method uses 2-methyl-6-nitrobenzoic anhydride (MNBA) as a condensing agent. A more standard approach involves refluxing the carboxylic acid in methanol with a catalytic amount of a strong acid like sulfuric acid. The reaction progress can be monitored by thin-layer chromatography (TLC). Upon completion, the excess methanol is removed under reduced pressure, and the crude product is purified, typically by recrystallization or column chromatography.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Methyl 2-methyl-6-nitrobenzoate | C<sub>9</sub>H<sub>9</sub>NO<sub>4</sub> | CID 596057 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cdnsciencepub.com [cdnsciencepub.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Methyl 2-methyl-6-nitrobenzoate (CAS 61940-22-5)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042663#methyl-2-methyl-6-nitrobenzoate-cas-number-61940-22-5]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)